Application Note: Reversible Methylene Blue Staining of RNA on Northern Blots

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Compound of Interest

Compound Name:	*Basic blue 24 zinc chloride double salt*
Cat. No.:	*B12060965*

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Technical Guide & Standard Operating Procedure

Executive Summary & Scientific Rationale

In Northern blotting, verifying the integrity and equal loading of RNA prior to hybridization is a critical quality control step. Historically, Ethidium Bromide (EtBr) was used to stain gels pre-transfer.[1] However, EtBr compromises hybridization efficiency by intercalating into the RNA structure and requires UV light, which can crosslink RNA or cause photodamage (nicking), reducing signal intensity.

This guide details the Methylene Blue (MB) Staining Protocol (based on the method by Herrin & Schmidt, 1988).[2] Often referred to colloquially in high-throughput labs as the "New MB Procedure" to distinguish it from older, high-background histological methods, this protocol utilizes a specific ionic balance (Sodium Acetate, pH 5.2) to ensure:

- Reversibility: The stain is completely removed during pre-hybridization, leaving RNA available for probe binding.

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- Safety: Eliminates the need for carcinogenic EtBr and UV exposure during the transfer check.
- Sensitivity: Detects 20–25 ng of RNA per band, sufficient for visualizing 18S and 28S rRNA.

Clarification on Nomenclature: Note: "New Methylene Blue" (CAS 1934-16-3) is a distinct supravital dye used primarily for reticulocyte staining in hematology. For Northern blotting, standard Methylene Blue (CAS 61-73-4) is the correct reagent. The "New" in this context refers to the optimized, reversible protocol described below.

Mechanism of Action

Methylene Blue is a cationic thiazine dye. In the acidic environment provided by the Sodium Acetate buffer (pH 5.2), the dye carries a positive charge and binds ionically to the negatively charged phosphate backbone of the RNA.

- The Specificity Factor: At pH 5.2, the binding is strong enough to visualize RNA but weak enough to be displaced by Sodium Dodecyl Sulfate (SDS) or high-salt buffers.
- The Background Factor: Nylon membranes are highly anionic and will bind cationic dyes avidly. The pre-wash with dilute acetic acid and the use of Sodium Acetate prevents non-specific saturation of the membrane, a common failure point in older protocols.

Materials & Reagents

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Reagent	Concentration	Preparation	Function
Methylene Blue	0.04% (w/v)	Dissolve 0.04g MB in 100mL of 0.5M Sodium Acetate.	The staining agent.[1][2][3][4][5][6][7][8][9][10][11][12]
Sodium Acetate	0.5 M	Adjust to pH 5.2 with Acetic Acid.	Buffer; maintains acidic pH for specific binding.
Acetic Acid	5% (v/v)	Dilute Glacial Acetic Acid in DEPC-treated water.	Membrane wash; removes SDS and transfer salts.
Ethanol	20% (v/v)	Dilute in DEPC-treated water.	Optional destain for high-background membranes.[3]
SDS Wash	0.2% - 1%	Dissolved in water or buffer.	Rapid destaining agent (if needed before hyb).[7]

Detailed Experimental Protocol

Phase 1: Post-Transfer Preparation

Prerequisite: RNA has been transferred to a Nylon (e.g., Hybond-N+) or Nitrocellulose membrane and crosslinked (UV or Baking).

- Crosslinking Verification: Ensure the membrane is dry and RNA is crosslinked.[6] (UV Crosslink: 120 mJ/cm²).[6]
- The Acid Wash (Critical Step):
  - Place the membrane in a clean tray.
  - Add enough 5% Acetic Acid to cover the membrane.[12]
  - Incubate for 15 minutes at Room Temperature (RT) with gentle agitation.

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- Why? This step neutralizes alkaline transfer buffers and removes residual SDS from the gel, which causes high background blue staining.

Phase 2: Staining[7]

- Stain Application:
  - Decant the acetic acid.[3]
  - Add the Methylene Blue Staining Solution (0.04% MB in 0.5M NaOAc, pH 5.2).[2][6][13]
  - Incubate for 5–10 minutes at RT with gentle agitation.
- Observation: The membrane will turn dark blue. This is normal.

Phase 3: Destaining & Visualization

- Rinse:
  - Pour the stain back into a bottle (it is reusable 3-5 times).
  - Rinse the membrane with DEPC-treated water for 30–60 seconds.
- Differentiation:
  - Wash with fresh water for 2–5 minutes. Change water if it becomes too blue.
  - Result: RNA bands (18S, 28S) will appear as dark blue bands against a light blue/white background.
  - Troubleshooting: If the background remains too dark (common with positively charged Nylon), wash briefly with 20% Ethanol for 1–2 minutes, then rinse immediately with water.
- Documentation:
  - Photograph the wet membrane under white light (lightbox or epi-illumination).
  - Mark the positions of the rRNA bands and size markers with a soft pencil if needed.

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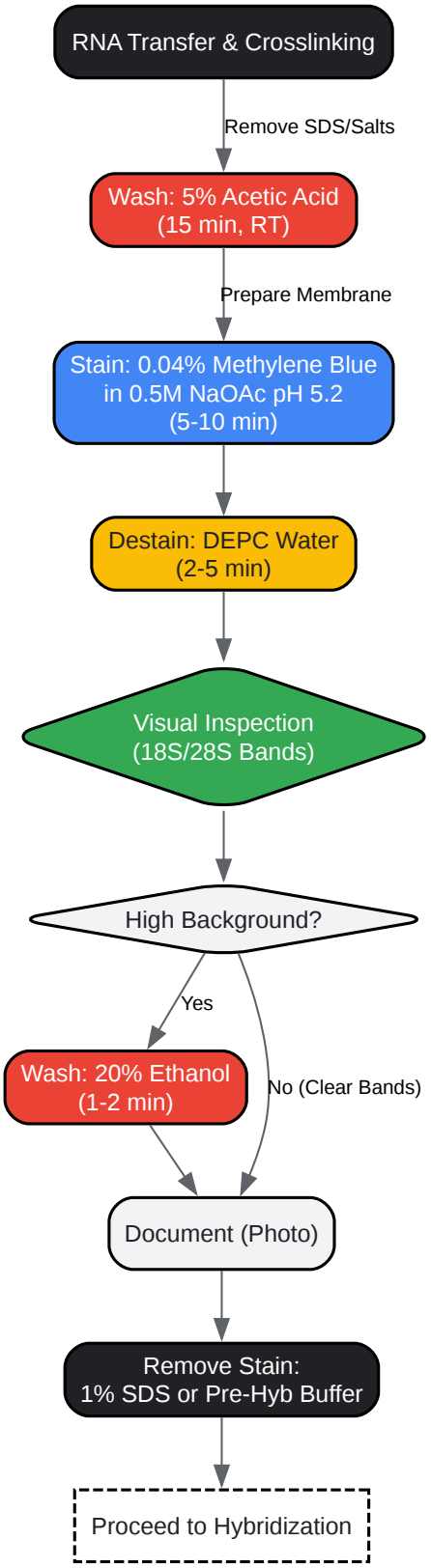
Phase 4: Destaining for Hybridization

Do not skip this step, although the pre-hybridization buffer often achieves this automatically.

- Wash the membrane in 0.2% SDS or 1% SDS for 15 minutes at RT.
- Alternatively, place the membrane directly into the Pre-Hybridization Buffer (containing SDS) at the hybridization temperature. The blue color will fade into the solution, leaving the RNA accessible.

Workflow Visualization

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Caption: Logical workflow for reversible Methylene Blue staining, including background correction steps.

Comparative Analysis: Staining Options

Feature	Methylene Blue (This Protocol)	Ethidium Bromide (Pre-Stain)	SYBR Gold/Green
Sensitivity	Moderate (~20 ng)	High (~5 ng)	Very High (~1 ng)
Safety	Safe (Non-carcinogenic)	Toxic (Mutagen)	Safe (variable)
Hybridization Interference	None (Reversible)	Moderate (Intercalation)	Low (if removed)
Equipment	White Light	UV Transilluminator	Blue Light/UV
Cost	Negligible	Low	High
Disposal	Standard Chemical	Hazardous Waste	Standard/Hazardous

Troubleshooting & Validation

- Problem: Faint Bands.
  - Cause: pH of Sodium Acetate was > 5.2 (binding is pH dependent) or RNA loading was < 10 µg total RNA.
  - Solution: Adjust buffer pH strictly to 5.2.
- Problem: High Blue Background.
  - Cause: Insufficient Acetic Acid pre-wash (SDS remaining) or membrane dried out during staining.
  - Solution: Always keep membrane wet. Use the 20% Ethanol destain step.
- Problem: Stain won't come off.
  - Cause: Membrane dried with stain on it.[4]

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- Solution: Re-hydrate in 1% SDS at 65°C for 30 minutes.

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